

Comprehensive Safety & Operational Guide: Handling 1H-Imidazole-5-Sulfonic Acid

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Compound of Interest

Compound Name: 1H-imidazole-5-sulfonic acid

CAS No.: 60634-74-4

Cat. No.: B3354668

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Executive Summary

1H-imidazole-5-sulfonic acid (often referenced by its synonym, 1H-imidazole-4-sulfonic acid) is a highly reactive organic acid frequently utilized in pharmaceutical synthesis, coordination chemistry, and the development of high-temperature polymer electrolyte membranes[1]. While its unique amphoteric imidazole ring and strongly acidic sulfonic moiety make it a versatile building block, these same structural features render it a severe contact hazard. This guide provides self-validating, mechanistic protocols for the safe handling, operation, and disposal of this Class 8 Corrosive Solid[2].

Quantitative Chemical Profile

Before initiating any operational workflow, operators must familiarize themselves with the compound's quantitative hazard parameters.

Property	Value
Chemical Name	1H-imidazole-5-sulfonic acid (1H-imidazole-4-sulfonic acid)
CAS Number	60634-74-4[2]
Molecular Weight	148.14 g/mol [3]
Aqueous Solubility	1.35 M[3]
UN Number	3261 (Corrosive solid, acidic, organic, n.o.s.)[2]
Hazard Class	8 (Corrosive)[2]
Packing Group	II (Medium Danger)[2]

Hazard Identification & Mechanistic Causality

To handle this compound safely, laboratory personnel must understand the chemical causality behind its hazard profile. Safety is not about blind compliance; it is about understanding the molecular interactions at play.

- **Severe Tissue Necrosis (H314):** The sulfonic acid group (-SO₃H) is a strong proton donor. Upon contact with physiological moisture (sweat, tears, mucous membranes), it rapidly dissociates. This sudden drop in pH causes immediate coagulative necrosis of lipid bilayers and cellular proteins, leading to permanent tissue damage[2].
- **Corrosive Dust Hazard:** Because it is a solid crystalline powder, the primary exposure vector is airborne dust. Inhalation of these micro-particles leads to rapid dissolution in the respiratory tract's mucosal lining, potentially causing severe chemical pneumonitis and pulmonary edema[3].
- **Packing Group II Designation:** Under UN 3261, its Packing Group II status indicates a significant danger level, requiring stringent packaging and handling protocols to prevent catastrophic dermal or ocular damage during transit and benchtop transfer[2].

Personal Protective Equipment (PPE) Matrix

Trust in safety protocols requires moving beyond generic advice. The following PPE matrix is specifically calibrated for the physicochemical properties of **1H-imidazole-5-sulfonic acid**.

Protection Zone	Recommended Equipment	Mechanistic Rationale
Eye/Face	Tightly fitting safety goggles + Full face shield (EN 166 / ANSI Z87.1)	Protects against both airborne corrosive dust and accidental splashes during exothermic solution preparation. Standard safety glasses are insufficient.
Hands	Heavy-duty Nitrile or Neoprene gloves (Minimum 0.11 mm thickness, EN 374)	Nitrile provides excellent resistance against organic acids. Gloves must be inspected for micro-tears, as the acid can cause severe burns upon penetration.
Body	Impervious, acid-resistant lab coat or Tychem® suit; closed-toe non-porous shoes	Prevents solid particulates from settling on clothing, where ambient humidity could initiate localized acid formation and subsequent dermal burns.
Respiratory	N95/P100 particulate respirator or PAPR (if handled outside a fume hood)	Essential for preventing the inhalation of corrosive dust during weighing, transfer, or spill cleanup operations.

Operational Workflows & Handling Protocols

The following step-by-step methodology ensures a self-validating system where each action inherently prevents a specific chemical hazard.

Step 1: Environmental Isolation & Preparation

- Action: Conduct all handling inside a certified, externally exhausted chemical fume hood. Verify the face velocity is between 80-100 fpm. Clear the workspace of incompatible materials (especially strong bases and oxidizers).

- Causality: Proper face velocity ensures aerosolized corrosive dust is captured and pulled away from the operator's breathing zone. Segregation prevents violent exothermic reactions if an accidental spill occurs.

Step 2: Static Mitigation & Weighing

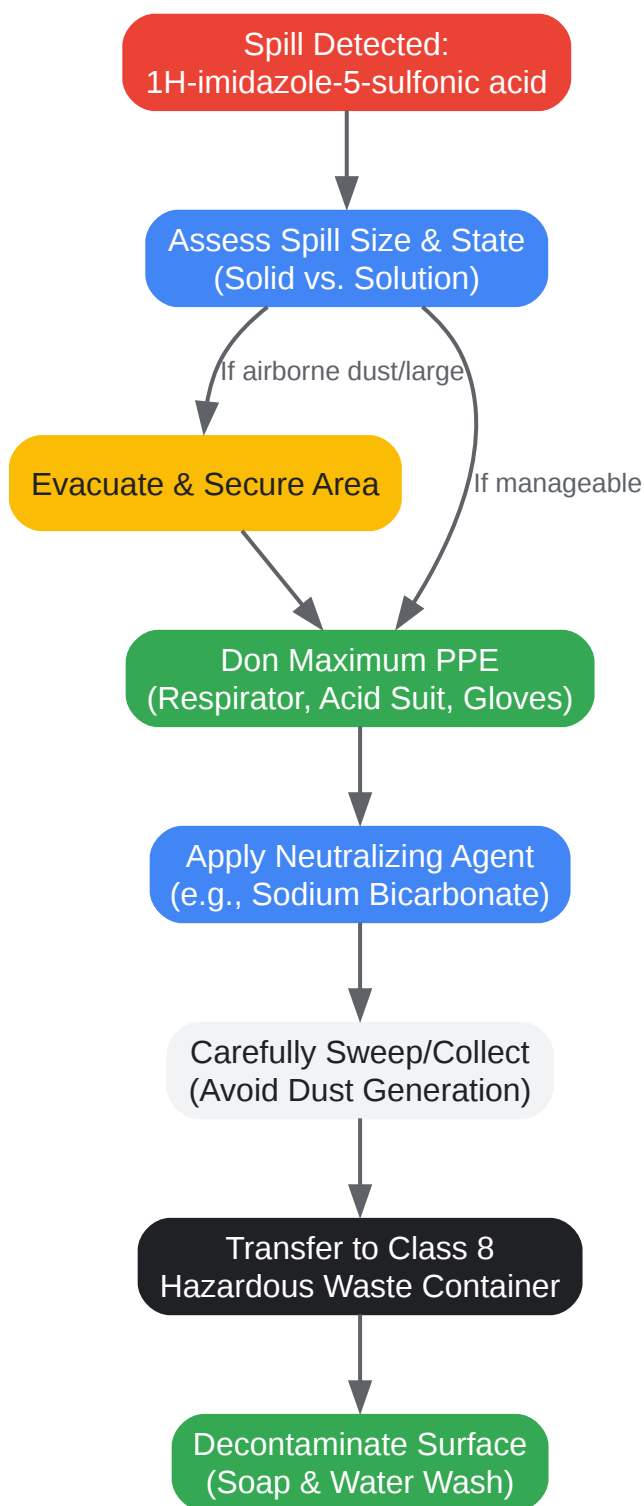
- Action: Discharge static electricity from gloves before handling. Use anti-static weighing boats and grounded metal spatulas. Do not use standard plastic spatulas.
- Causality: Fine organic powders can accumulate static charge. Static discharge can cause the corrosive dust to repel and aerosolize unexpectedly when transferred, leading to severe inhalation exposure.

Step 3: Controlled Dissolution (Exothermic Risk)

- Action: When preparing aqueous solutions, always add the acid powder to the water in small, incremental batches while stirring continuously. Never add water directly to the bulk solid.
- Causality: The hydration of the sulfonic acid moiety is highly exothermic. Adding water to the solid can cause localized boiling, resulting in the explosive splattering of a concentrated, hot corrosive acid solution.

Emergency Response & Spill Management

In the event of a spill, immediate, structured action is required to prevent personnel injury and equipment corrosion. Follow the logical workflow below.



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Emergency spill response and neutralization protocol for **1H-imidazole-5-sulfonic acid**.

Disposal & Environmental Logistics

Disposal must strictly comply with local and international regulations for Class 8 hazardous materials.

- Segregation: Never store or dispose of **1H-imidazole-5-sulfonic acid** in the same waste stream as strong bases (risk of violent exothermic neutralization) or strong oxidizers (risk of toxic gas generation, including SO_x and NO_x).
- Neutralization Protocol: For small quantities of aqueous waste, slowly neutralize the solution to a pH of 6-8 using a weak base (e.g., 1M Sodium Bicarbonate) before transferring to the designated aqueous organic waste carboy. Wait for effervescence (CO₂ release) to completely cease before sealing the container^[2].
- Containerization: Solid waste, contaminated weighing boats, and soiled PPE must be placed in a chemically compatible, clearly labeled, sealable container (e.g., HDPE) marked with UN 3261 and Corrosive warnings^[2].

References

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Sources

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